

Technical Support Center: Jbi-802 Preclinical Studies

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Compound of Interest

Compound Name: Jbi-802

Cat. No.: B16328611

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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with the dual LSD1/HDAC6 inhibitor, **Jbi-802**, in preclinical models. The primary focus is on mitigating the main observed side effect: thrombocytopenia.

Frequently Asked Questions (FAQs)

Q1: What is the mechanism of action of **Jbi-802**?

A1: **Jbi-802** is a first-in-class, orally available small molecule that dually inhibits two epigenetic enzymes: Lysine-Specific Demethylase 1 (LSD1) and Histone Deacetylase 6 (HDAC6).[1][2] These enzymes are part of the CoREST (Co-repressor of Repressor Element-1 Silencing Transcription) complex, which regulates the expression of genes involved in cell lineage development.[3] By inhibiting both LSD1 and HDAC6, **Jbi-802** can modulate gene expression to exert its anti-tumor effects.[4] Preclinical studies have shown that this dual inhibition results in synergistic anti-tumor activity compared to inhibiting either target alone.[5][6]

Q2: What are the known side effects of **Jbi-802** in preclinical models?

A2: The most significant and consistently reported side effect of **Jbi-802** in both preclinical and clinical studies is a dose-dependent and reversible decrease in platelet count, known as thrombocytopenia.[2][7] This is considered an on-target effect of LSD1 inhibition.[1] Notably, **Jbi-802** has a favorable safety profile and is generally well-tolerated.[5][6] Unlike some other LSD1 inhibitors, it has not been associated with anemia or dysgeusia (taste disturbances).[8]

Q3: In which preclinical models has **Jbi-802** shown efficacy?

A3: **Jbi-802** has demonstrated superior anti-tumor activity in several preclinical models.[7] These include:

- CT-26 syngeneic colon carcinoma model: Used to evaluate **Jbi-802** in combination with immunotherapy.[9][10]
- Small Cell Lung Cancer (SCLC) models: Including 'variant' models driven by MYC amplification.[3][6]
- Acute Myeloid Leukemia (AML) models: Particularly in models of erythroleukemia.[3][6]

Troubleshooting Guide: Managing Jbi-802-Induced Thrombocytopenia

This guide provides practical steps for monitoring and mitigating thrombocytopenia during your preclinical experiments with **Jbi-802**.

Issue: Significant decrease in platelet counts observed after **Jbi-802** administration.

1. Proactive Monitoring of Platelet Counts

- Rationale: Early detection of thrombocytopenia is crucial for managing its severity and ensuring animal welfare.
- Recommended Action:
 - Establish a baseline platelet count for each animal before the first dose of **Jbi-802**.

- Conduct regular blood sampling to monitor platelet counts throughout the study. The frequency should be informed by the expected nadir (lowest point) of platelet counts, which may need to be determined in a pilot study.
- For guidance on blood collection techniques in mice, refer to established protocols for platelet analysis.[\[11\]](#)

2. Dose-Response and Scheduling Assessment

- Rationale: Thrombocytopenia induced by **Jbi-802** is dose-dependent.[\[7\]](#) Adjusting the dose or administration schedule can help manage this side effect while maintaining anti-tumor efficacy.
- Recommended Action:
 - If severe thrombocytopenia is observed, consider a dose de-escalation study to identify a better-tolerated dose.
 - Explore alternative dosing schedules. Clinical trials have utilized a 4-days-on, 3-days-off schedule, which may allow for platelet recovery.[\[2\]](#)

3. Clinical Observation and Animal Welfare

- Rationale: While a drop in platelet count may be asymptomatic, severe thrombocytopenia can lead to bleeding.
- Recommended Action:
 - Closely monitor animals for any clinical signs of bleeding, such as petechiae (small red spots), bruising, or prolonged bleeding from minor scratches.
 - Ensure animal handling is gentle to minimize the risk of injury and bleeding.

4. Supportive Care Considerations

- Rationale: In cases of severe, clinically significant thrombocytopenia, supportive care measures may be necessary, though this is less common in a research setting and should be discussed with veterinary staff and institutional animal care and use committees.

- Recommended Action (Consult with a veterinarian):
 - In critical situations, platelet transfusions could be considered, although this is a complex procedure in small animal models.
 - Ensure animals have easy access to food and water to maintain their general health.

Quantitative Data

Due to the limited availability of specific quantitative preclinical data in the public domain, the following table provides a representative example of expected dose-dependent effects on platelet counts based on clinical observations and general knowledge of drug-induced thrombocytopenia.

Jbi-802 Dose Level	Expected Platelet Count Reduction	Potential Clinical Observations	Recommended Action
Low Dose	Mild to moderate decrease	Likely asymptomatic	Continue monitoring platelet counts.
Mid Dose	Moderate to significant decrease	Possible petechiae with trauma	Increase frequency of platelet monitoring. Consider dose reduction if counts drop below a pre-defined threshold.
High Dose	Significant to severe decrease	Potential for spontaneous petechiae or bruising	Implement dose reduction or a revised dosing schedule. Closely monitor for any signs of bleeding.

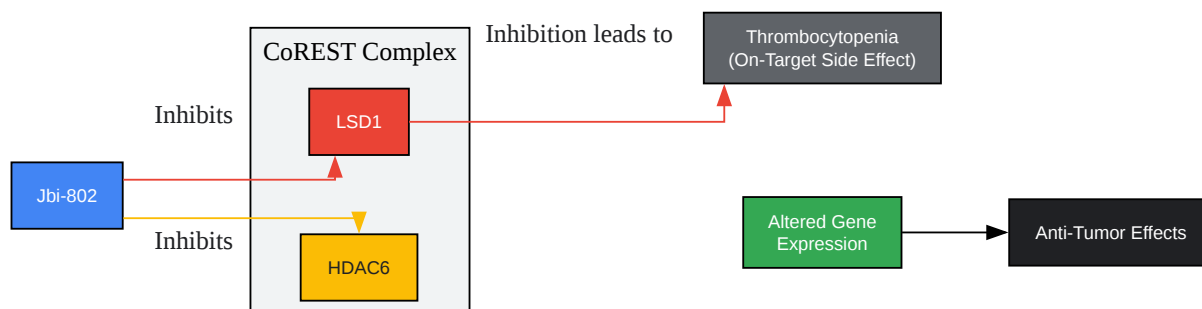
Experimental Protocols

Protocol 1: Monitoring Platelet Counts in a Murine Model

- Blood Collection:

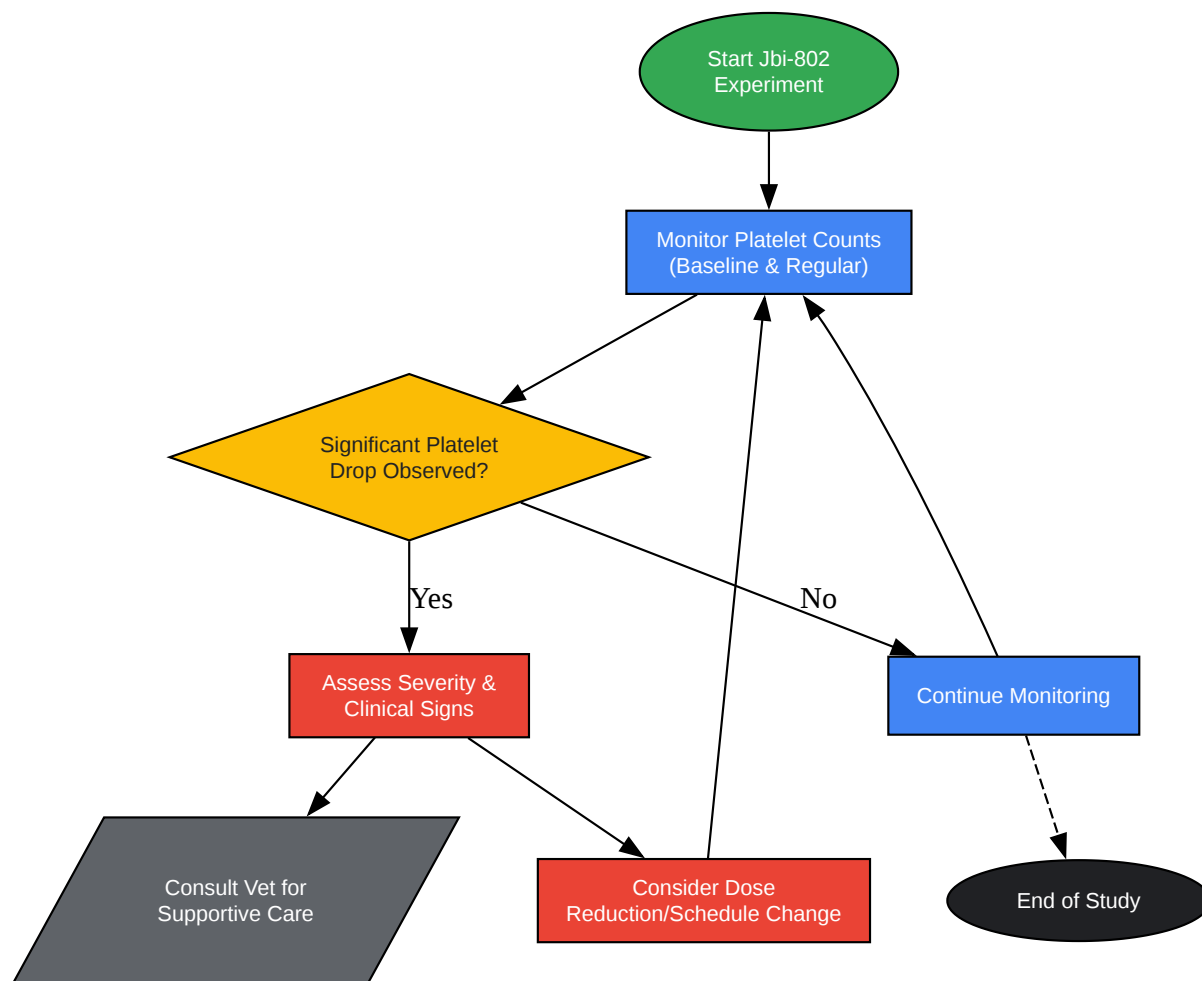
- Collect 50-100 μL of blood via the submandibular or saphenous vein into an EDTA-coated microtainer tube to prevent coagulation.
- Ensure a clean and quick collection to minimize platelet activation.
- Platelet Analysis:
 - Use an automated hematology analyzer calibrated for mouse blood to determine the platelet count.
 - Alternatively, manual counting using a hemocytometer can be performed.
 - Perform a baseline count before initiating **Jbi-802** treatment.
 - Monitor counts at regular intervals (e.g., twice weekly) and at the anticipated platelet nadir.
- Data Interpretation:
 - Compare post-treatment platelet counts to the baseline for each animal to determine the percentage of reduction.
 - Analyze the data to establish a dose-response relationship for thrombocytopenia.

Visualizations



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Caption: Mechanism of action of **Jbi-802**.



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